

In-Depth Technical Guide to 3-Phenylpropyl Cinnamate (CAS 122-68-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenylpropyl cinnamate

Cat. No.: B086016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive characterization of **3-phenylpropyl cinnamate** (CAS No. 122-68-9), a cinnamate ester widely used in the fragrance and flavor industries. This document outlines its physicochemical properties, spectroscopic data, synthesis and purification protocols, analytical methods, and metabolic fate.

Core Characterization

3-Phenylpropyl cinnamate is a colorless to pale yellow, slightly viscous liquid with a characteristic sweet, balsamic, and floral-fruity odor.^{[1][2]} It is a member of the cinnamyl phenylpropyl structural group of fragrance ingredients.^[3]

Physicochemical Properties

The fundamental physical and chemical properties of **3-phenylpropyl cinnamate** are summarized in the table below, providing a baseline for its handling, formulation, and analysis.

Property	Value	Reference(s)
CAS Number	122-68-9	[4]
Molecular Formula	C ₁₈ H ₁₈ O ₂	[4]
Molecular Weight	266.33 g/mol	[5]
Appearance	Colorless to pale yellow, slightly viscous liquid	[1][2]
Odor	Sweet, heavy, floral-fruity with a balsamic note	
Boiling Point	300 - 301 °C	[6]
Density	1.074 - 1.080 g/cm ³	[1]
Refractive Index (n _{20/D})	1.575 - 1.595	[6]
Solubility	Insoluble in water; soluble in alcohol and oils	
Flash Point	> 93 °C (> 200 °F)	[7]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **3-phenylpropyl cinnamate**.

Spectroscopic Method	Key Data Points	Reference(s)
Gas Chromatography-Mass Spectrometry (GC-MS)	Top m/z peaks: 118, 117, 103	[1]
¹³ C Nuclear Magnetic Resonance (¹³ C-NMR)	Spectra available from various databases.	[1]
Infrared (IR) Spectroscopy	Spectra available from various databases.	[1]

Experimental Protocols

Synthesis: Fischer-Speier Esterification

3-Phenylpropyl cinnamate can be synthesized via the Fischer-Speier esterification of trans-cinnamic acid with 3-phenylpropanol, using a strong acid catalyst.[\[2\]](#)[\[8\]](#)

Materials:

- trans-Cinnamic acid
- 3-Phenylpropanol
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TSA)[\[9\]](#)
- Methanol (or another suitable solvent)
- Diethyl ether or ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve trans-cinnamic acid in an excess of 3-phenylpropanol. A solvent such as toluene can also be used.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Heat the reaction mixture to reflux and maintain for 1-4 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).[\[10\]](#)
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the reaction mixture with diethyl ether or ethyl acetate.

- Transfer the mixture to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **3-phenylpropyl cinnamate**.

Purification: Column Chromatography

The crude product can be purified by column chromatography on silica gel.

Procedure:

- Prepare a silica gel column using a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Dissolve the crude **3-phenylpropyl cinnamate** in a minimal amount of the eluent.
- Load the sample onto the column and elute with the chosen solvent system.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **3-phenylpropyl cinnamate**.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of fragrance compounds like **3-phenylpropyl cinnamate** in complex mixtures.^[11]

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column suitable for fragrance analysis (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).^[12]

GC Conditions (Example):

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C (hold for 1 min), ramp at 5 °C/min to 210 °C, then ramp at 10 °C/min to 280 °C (hold for 15 min).[\[12\]](#)
- Carrier Gas: Helium
- Flow Rate: Constant flow or pressure.

MS Conditions (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Scan Mode: Full scan

Sample Preparation:

- Dilute the sample in a suitable solvent (e.g., ethanol or diethyl ether) to an appropriate concentration.
- An internal standard can be added for quantitative analysis.

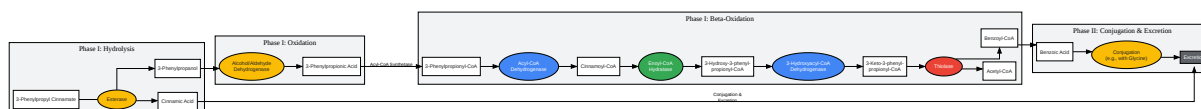
Biological Activity and Metabolism

While **3-phenylpropyl cinnamate** itself has not been extensively studied for specific signaling pathway interactions, it is known that cinnamic acid and its derivatives can participate in various biological activities.[\[3\]](#) Of particular note is the metabolic fate of this compound. As a xenobiotic, **3-phenylpropyl cinnamate** is expected to undergo biotransformation to facilitate its excretion.[\[13\]](#)[\[14\]](#)

Metabolic Pathway: Hydrolysis and Beta-Oxidation

It is anticipated that **3-phenylpropyl cinnamate** is first hydrolyzed to cinnamic acid and 3-phenylpropanol. Subsequently, the 3-phenylpropanol moiety can be oxidized to 3-

phenylpropionic acid, which then enters the beta-oxidation pathway, similar to fatty acids.[3][15]
This metabolic process shortens the acyl side chain.

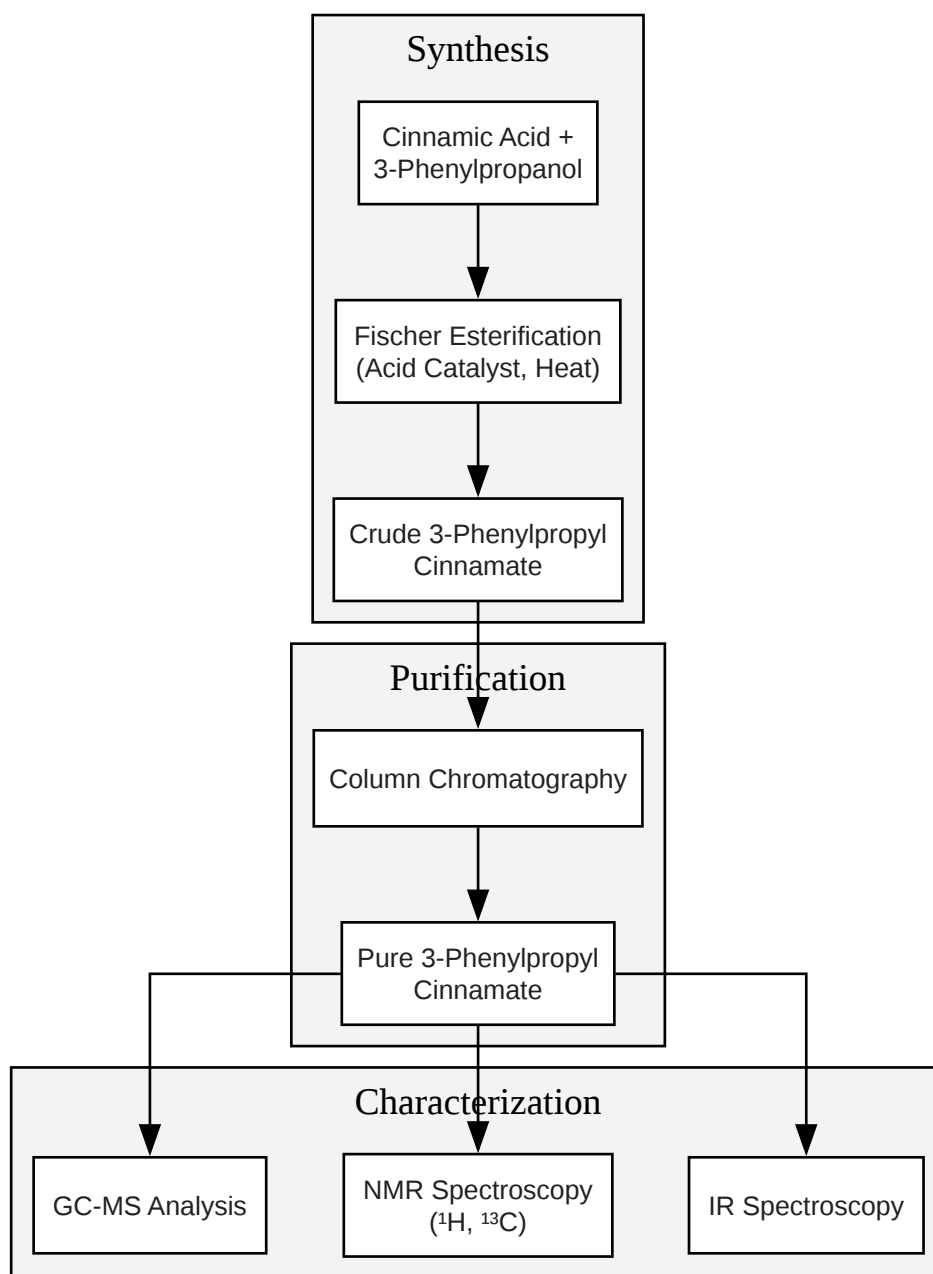


[Click to download full resolution via product page](#)

Caption: Proposed metabolic pathway of **3-phenylpropyl cinnamate**.

Experimental and Logical Workflows

The synthesis and characterization of **3-phenylpropyl cinnamate** follow a logical progression of steps.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and characterization of **3-phenylpropyl cinnamate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. microbenotes.com [microbenotes.com]
- 2. Fischer Esterification [organic-chemistry.org]
- 3. Biotransformations Utilizing β -Oxidation Cycle Reactions in the Synthesis of Natural Compounds and Medicines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 3-Phenylpropyl cinnamate | C₁₈H₁₈O₂ | CID 5320530 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-phenylpropyl cinnamate AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. Drug metabolism in peroxisomes: involvement of peroxisomal beta-oxidation system in the oxidative chain-shortening of xenobiotic acyl compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. jackwestin.com [jackwestin.com]
- 8. aspire.apsu.edu [aspire.apsu.edu]
- 9. par.nsf.gov [par.nsf.gov]
- 10. benchchem.com [benchchem.com]
- 11. ba333.free.fr [ba333.free.fr]
- 12. aocs.org [aocs.org]
- 13. accesspharmacy.mhmedical.com [accesspharmacy.mhmedical.com]
- 14. Xenobiotic metabolism - Wikipedia [en.wikipedia.org]
- 15. Beta oxidation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to 3-Phenylpropyl Cinnamate (CAS 122-68-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086016#3-phenylpropyl-cinnamate-cas-number-122-68-9-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com